

A Comprehensive Technical Guide to (R)-(-)-5-Hexen-2-ol

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Compound of Interest

Compound Name: (R)-(-)-5-Hexen-2-ol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(R)-(-)-5-Hexen-2-ol is a chiral alcohol of interest in synthetic organic chemistry, particularly as a versatile building block for the synthesis of complex chiral molecules. This technical guide provides a detailed overview of its chemical and physical properties, methods for its enantioselective synthesis, and an exploration of its potential, though currently limited, biological significance. The document is intended to serve as a comprehensive resource for researchers in academia and the pharmaceutical industry.

Core Data and Properties

(R)-(-)-5-Hexen-2-ol is a chiral secondary alcohol. Its key identifiers and physicochemical properties are summarized below for quick reference.

Property	Value	Reference
CAS Number	17397-29-4	[1]
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[1]
Appearance	Colorless to pale yellow liquid (estimated)	
Boiling Point	130-131 °C (lit.)	
Density	0.828 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.4320 (lit.)	
Optical Activity	[α] ₂₀ /D -15.0°, c = 1% in chloroform	
SMILES	C--INVALID-LINK--CCC=C	
InChI	1S/C6H12O/c1-3-4-5-6(2)7/h3,6-7H,1,4-5H2,2H3/t6-/m1/s1	

Enantioselective Synthesis: Methodologies and Experimental Protocols

The synthesis of enantiomerically pure **(R)-(-)-5-Hexen-2-ol** is crucial for its application as a chiral building block. The primary route involves the asymmetric reduction of the corresponding prochiral ketone, 5-hexen-2-one. Biocatalysis has emerged as a green and highly selective method for this transformation.

Biocatalytic Reduction of 5-Hexen-2-one

The enantioselective reduction of ketones to their corresponding chiral alcohols is a well-established application of biocatalysis, often employing whole-cell systems or isolated enzymes.[2] Organisms like *Daucus carota* (carrot roots) contain carbonyl reductases capable of stereospecific reductions.[2]

Experimental Protocol: Bioreduction using *Daucus carota*

This protocol is a generalized procedure based on known methods for the bioreduction of ketones.^[2]

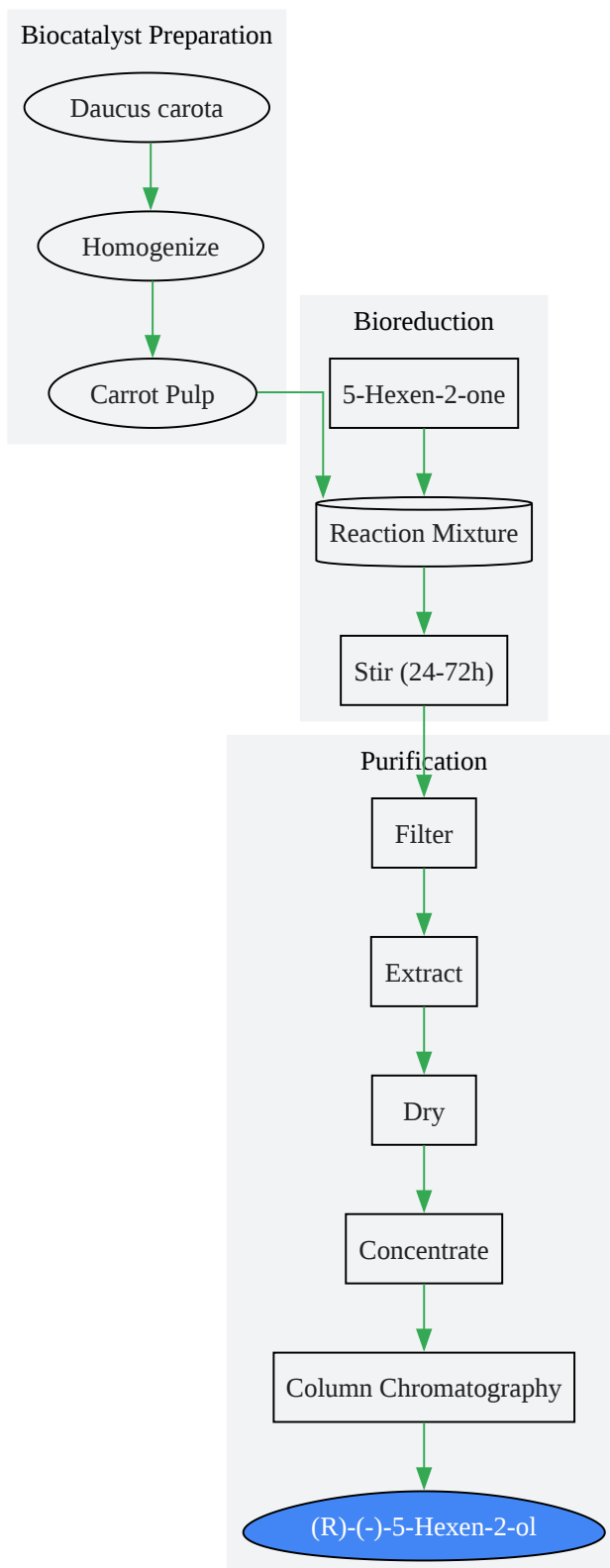
Materials:

- 5-Hexen-2-one
- Fresh *Daucus carota* (carrots)
- Distilled water
- Ethyl acetate
- Anhydrous magnesium sulfate
- Standard laboratory glassware and equipment (blender, flasks, magnetic stirrer, separatory funnel, rotary evaporator)

Procedure:

- **Preparation of the Biocatalyst:** Wash and peel fresh carrots. Homogenize the carrots in a blender with an equal weight of distilled water to form a fine pulp.
- **Bioreduction:** In a flask, add the carrot pulp and 5-hexen-2-one. The substrate concentration should be optimized, typically starting in the range of 1-5 g/L. Seal the flask and stir the mixture at room temperature for 24-72 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Extraction:** After the reaction is complete, filter the mixture to remove the solid biomass. Saturate the aqueous filtrate with sodium chloride and extract with ethyl acetate (3 x volume of the filtrate).
- **Purification:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter and concentrate the solvent under reduced pressure using a rotary evaporator. The crude **(R)-(-)-5-Hexen-2-ol** can be purified by column chromatography on silica gel.

Logical Workflow for Biocatalytic Synthesis

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Caption: Workflow for the biocatalytic synthesis of **(R)-(-)-5-Hexen-2-ol**.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies on the biological activity and interaction of **(R)-(-)-5-Hexen-2-ol** with cellular signaling pathways. However, general toxicological and metabolic effects of unsaturated aliphatic alcohols have been investigated.

General Effects of Unsaturated Aliphatic Alcohols

Unsaturated aliphatic alcohols can exhibit a range of biological activities.[3] Some are known to have toxic effects, which can be more pronounced than their saturated counterparts.[4] The primary mechanism of toxicity for many alcohols is related to their solvent properties, leading to membrane damage.[4]

Metabolically, these alcohols can be oxidized by alcohol dehydrogenase, potentially forming more toxic metabolites.[3] Studies on isolated rat livers have shown that unsaturated alcohols can lead to a decrease in reduced glutathione (GSH) levels, suggesting an induction of oxidative stress.[4]

Potential Signaling Pathway Interactions

While no specific pathways have been identified for **(R)-(-)-5-Hexen-2-ol**, the effects of alcohols, in a broader sense, on cellular signaling are known. Ethanol, for example, has been shown to modulate numerous signaling pathways, including those involving receptor tyrosine kinases and intracellular serine-threonine kinases.[5][6] These alterations can impact gene expression, protein translation, and neuronal excitability.[5]

Given that **(R)-(-)-5-Hexen-2-ol** is a small, lipophilic molecule, it is plausible that it could interact with cell membranes and membrane-associated proteins, potentially influencing signaling cascades. However, without experimental data, any proposed mechanism remains speculative.

Hypothetical Signaling Pathway Perturbation



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Caption: A hypothetical model of **(R)-(-)-5-Hexen-2-ol** interacting with a cell.

Applications in Drug Development and Research

As a chiral building block, **(R)-(-)-5-Hexen-2-ol** holds potential in the synthesis of enantiomerically pure pharmaceuticals and other biologically active molecules.[7] The presence of both a stereocenter and a terminal alkene allows for a variety of subsequent chemical transformations, making it a valuable starting material for creating molecular complexity.[8] Its utility is analogous to other chiral synthons like (R)-(+)-1,2-epoxy-5-hexene, which is used in the synthesis of anticancer drugs.[9]

Conclusion

(R)-(-)-5-Hexen-2-ol is a chiral alcohol with well-defined physical and chemical properties. While its biological activity remains largely unexplored, its value as a chiral building block in organic synthesis is significant. The development of efficient and sustainable synthetic methods, such as biocatalysis, will be key to unlocking its full potential in research and drug development. Future studies are warranted to investigate its specific biological effects and interactions with cellular signaling pathways, which could reveal novel applications for this molecule.

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